

# Navigating the Safe Handling of 1,2-Epoxy pentane: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: 1,2-Epoxy pentane

Cat. No.: B089766

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **1,2-Epoxy pentane** (CAS No. 1003-14-1), a reactive epoxide used in various chemical syntheses. Due to its potential hazards, a thorough understanding of its properties and the implementation of stringent safety protocols are imperative for all personnel involved in its use. This document outlines the physical and chemical properties, hazard classifications, handling and storage procedures, personal protective equipment recommendations, first-aid measures, and available toxicological data to ensure a safe laboratory environment.

## Core Safety and Physical Data

A summary of the essential physical, chemical, and safety data for **1,2-Epoxy pentane** is presented in the tables below. This information is critical for risk assessment and the implementation of appropriate safety controls.

### Table 1: Physical and Chemical Properties of 1,2-Epoxy pentane

Property	Value	Source(s)
CAS Number	1003-14-1	[1][2][3][4]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O	[2][3][4][5][6]
Molecular Weight	86.13 g/mol	[1][2][6]
Appearance	Colorless to almost colorless clear liquid	[7][8]
Boiling Point	89-90 °C @ 750 mmHg	[1][4]
Melting Point	-90 °C	[6]
Density	0.83 g/mL at 25 °C	[1][4][6]
Flash Point	-5 °C (23 °F) - closed cup	[1]
Vapor Pressure	70 hPa at 20 °C	[4]
Water Solubility	23 g/L at 20 °C	
Refractive Index	n <sub>20/D</sub> 1.396	[1][4]

**Table 2: GHS Hazard and Precautionary Information**

Hazard Class	GHS Pictogram(s)	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Source(s)
Flammable liquids	Flame	Danger	H225: Highly flammable liquid and vapor.	P210, P233, P240, P241, P242, P243, P370+P378, P403+P235, P501	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Acute toxicity (Oral, Dermal, Inhalation)	Exclamation mark, Health hazard	Danger	H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.	P261, P264, P270, P271, P280, P301+P312, P302+P352+P312, P304+P340+P312, P362+P364	<a href="#">[1]</a> <a href="#">[9]</a>
Eye irritation	Exclamation mark	Danger	H319: Causes serious eye irritation.	P264, P280, P305+P351+P338, P337+P313	<a href="#">[1]</a> <a href="#">[7]</a>
Carcinogenicity	Health hazard	Danger	H351: Suspected of causing cancer.	P201, P202, P280, P308+P313, P405	<a href="#">[1]</a> <a href="#">[10]</a>
Skin irritation	Exclamation mark	Danger	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362	<a href="#">[7]</a>

## Experimental Protocols for Safety Assessment

Standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are crucial for evaluating the safety of chemicals like **1,2-Epoxy pentane**. While specific experimental reports for this compound are not readily available in public literature, the following methodologies are representative of the types of studies required for a comprehensive safety assessment.

## Mutagenicity Testing: Bacterial Reverse Mutation Test (Ames Test)

This test is a widely used method for identifying substances that can cause genetic mutations.

[\[3\]](#)

- Principle: The assay uses several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that leave them unable to synthesize an essential amino acid (histidine for *Salmonella*, tryptophan for *E. coli*). The chemical in question is applied to a culture of these bacteria. If the chemical is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow on a medium lacking the amino acid.[\[3\]](#)
- Methodology:
  - Strain Selection: Use of multiple strains (e.g., TA98, TA100, TA1535, TA1537, and WP2uvrA) to detect different types of mutations.
  - Metabolic Activation: The test is conducted with and without a mammalian metabolic activation system (S9 mix), typically derived from rat liver, to mimic metabolic processes in the body.[\[3\]](#)
  - Dose Selection: A preliminary toxicity assay is performed to determine a suitable concentration range of **1,2-Epoxy pentane**.
  - Exposure: The bacterial strains are exposed to various concentrations of **1,2-Epoxy pentane** using the plate incorporation or pre-incubation method.[\[11\]](#)
  - Incubation: Plates are incubated at 37°C for 48-72 hours.[\[11\]](#)
  - Evaluation: The number of revertant colonies is counted and compared to the control group. A significant, dose-dependent increase in revertant colonies indicates a mutagenic

potential.[11]

## Carcinogenicity Study: Long-Term Inhalation Bioassay in Rodents

Long-term studies in animals are necessary to assess the potential of a substance to cause cancer.[12]

- Principle: Rodents (typically rats and mice) are exposed to the test substance over a significant portion of their lifespan to observe for the development of tumors.[1][5]
- Methodology:
  - Animal Model: Fischer 344/N rats and B6C3F1 mice are commonly used strains.[1][12]
  - Exposure Route: Inhalation is a relevant route of exposure for volatile compounds like **1,2-Epoxy pentane**. [1][12]
  - Dose Levels: At least three dose levels are used, along with a control group exposed to clean air.[13] Dose levels are determined from shorter-term toxicity studies.
  - Exposure Duration: Animals are typically exposed for 6 hours per day, 5 days a week, for up to 2 years.[1][10]
  - Observations: Animals are monitored for clinical signs of toxicity throughout the study. Body weight and food consumption are recorded regularly.
  - Pathology: At the end of the study, a complete necropsy is performed, and all organs and tissues are examined for gross and microscopic evidence of tumors.[13]

## Acute Dermal and Eye Irritation Testing

These tests evaluate the potential of a substance to cause local irritation upon contact with the skin and eyes.

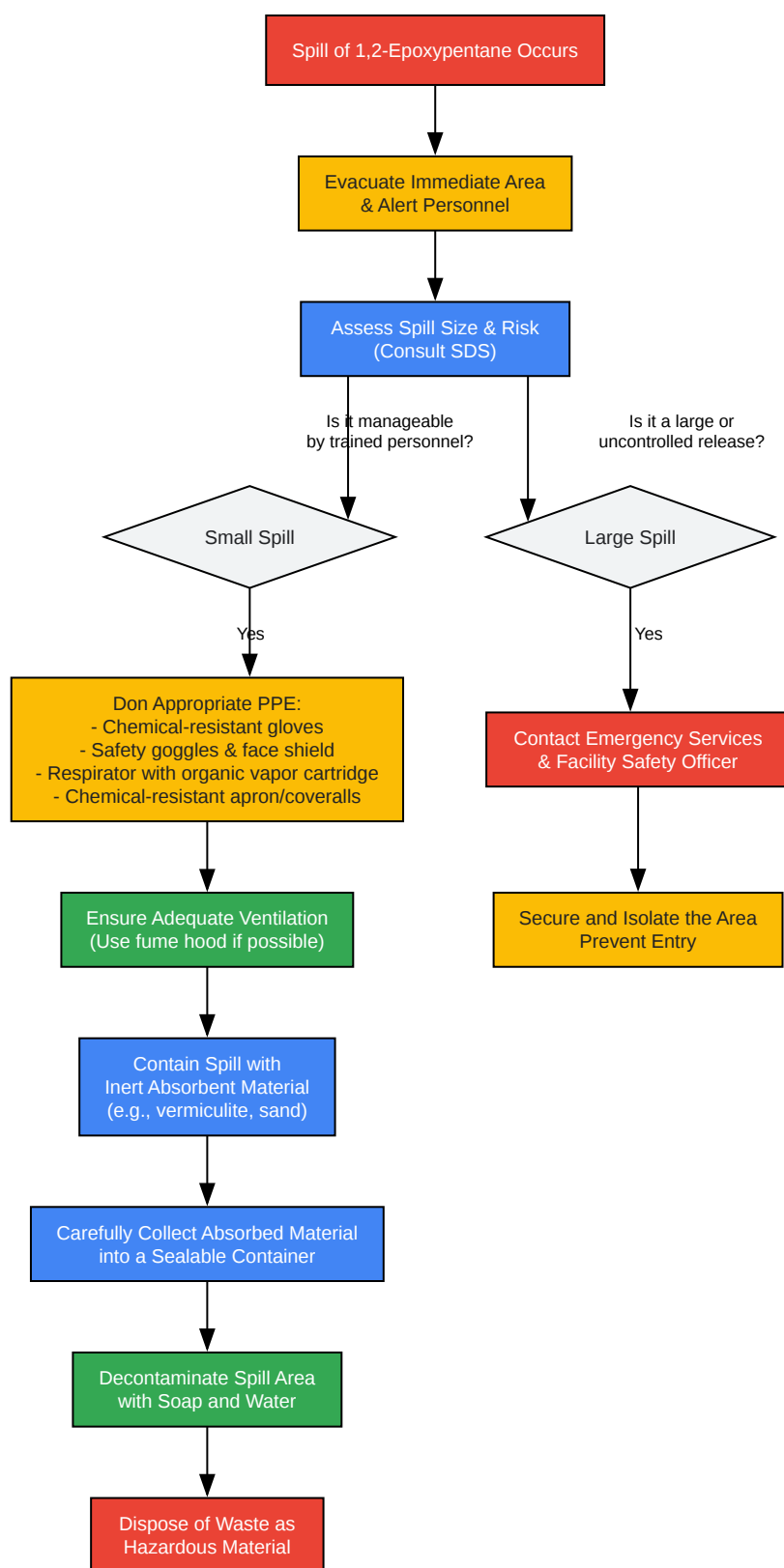
- Principle: The test substance is applied to the skin or into the eye of a test animal (historically rabbits), and the resulting irritation is scored over a period of time.[6][8] In vitro methods

using reconstructed human epidermis or corneal models are now preferred to reduce animal testing.[14][15][16][17][18]

- Methodology (In Vivo - OECD 404 & 405):
  - Animal Model: Albino rabbits are typically used.[8]
  - Application: A small amount of **1,2-Epoxy pentane** is applied to a shaved patch of skin or instilled into the conjunctival sac of one eye.[6][8]
  - Observation Period: The application site is observed for signs of erythema (redness), edema (swelling), and other effects at specified intervals (e.g., 1, 24, 48, and 72 hours).[6][8]
  - Scoring: The severity of the irritation is scored according to a standardized system (e.g., Draize scale).[8]
- Methodology (In Vitro - e.g., OECD 439):
  - Test System: A reconstructed human epidermis model (e.g., EpiSkin™, EpiDerm™) is used.[14][16][17]
  - Exposure: The test substance is applied topically to the tissue model for a defined period.[14][17]
  - Viability Assessment: After exposure, cell viability is determined using a quantitative assay (e.g., MTT assay).[14][17]
  - Classification: A reduction in cell viability below a certain threshold indicates that the substance is an irritant.[14][17]

## Mandatory Visualizations

## Logical Workflow for Handling a 1,2-Epoxy pentane Spill

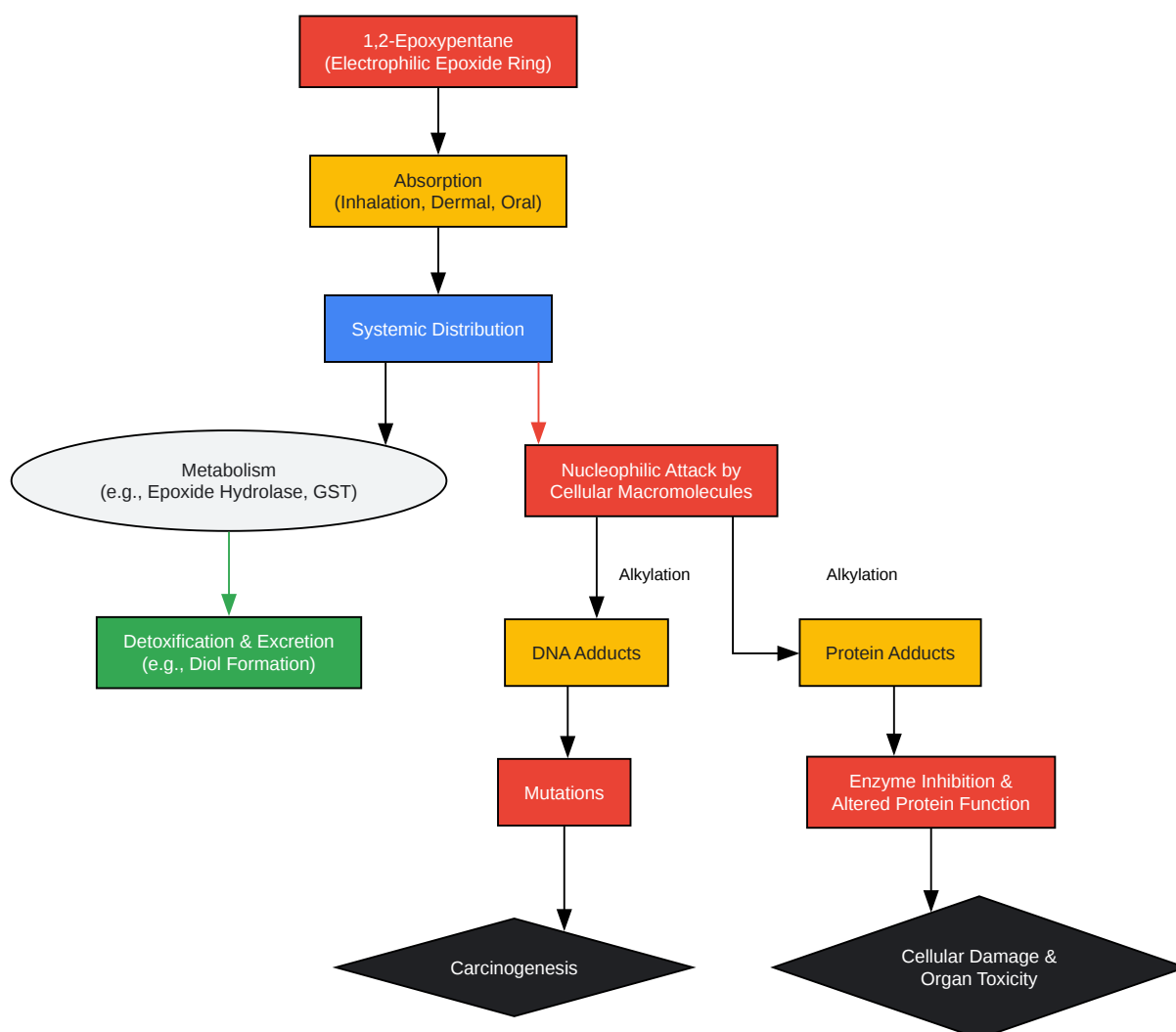


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Caption: Workflow for responding to a **1,2-Epoxy-pentane** spill.

## Generalized Signaling Pathway of Epoxide Toxicity

As specific toxicological pathways for **1,2-Epoxy-pentane** are not well-documented, this diagram illustrates a generalized mechanism of toxicity for epoxides.



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Caption: Generalized pathway of epoxide-induced toxicity.

## Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is essential to minimize exposure and prevent accidents.

- Handling:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)[\[19\]](#)
  - Avoid contact with skin and eyes.[\[5\]](#)[\[19\]](#)
  - Use non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)[\[7\]](#)
  - Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[\[5\]](#)[\[7\]](#)
  - Do not eat, drink, or smoke when using this product.[\[5\]](#)
  - Wear suitable protective clothing.[\[5\]](#)
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[7\]](#)
  - Recommended storage temperature is between 2°C and 8°C.[\[3\]](#)[\[5\]](#)[\[6\]](#)
  - Ground and bond container and receiving equipment.[\[5\]](#)[\[7\]](#)
  - Store away from incompatible materials such as oxidizing agents, strong acids, and strong bases.[\[19\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **1,2-Epoxy-pentane**.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)[\[13\]](#)
- Skin Protection:

- Wear chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber).[13][20]
- Wear a chemical-resistant apron or coveralls to prevent skin contact.[13][19]
- If clothing becomes contaminated, remove it immediately and wash the affected skin area.  
[13]
- Respiratory Protection: If ventilation is inadequate or for spill response, use a NIOSH-approved respirator with an organic vapor cartridge.[1][18]

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

- Inhalation: Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, trained personnel may administer oxygen. Seek immediate medical attention.[11][14][21][22]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[11][21][23]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11][21][23]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9][11][22][23]

## Fire-Fighting Measures

**1,2-Epoxy pentane** is a highly flammable liquid.

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide.[7][24]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[14\]](#)

## Accidental Release Measures

Prompt and safe cleanup of spills is essential to prevent exposure and environmental contamination.

- **Personal Precautions:** Evacuate personnel from the area.[\[11\]](#) Ensure adequate ventilation.[\[11\]](#) Avoid breathing vapors.[\[11\]](#) Wear appropriate PPE as described above.
- **Environmental Precautions:** Prevent entry into waterways, sewers, basements, or confined areas.[\[11\]](#)
- **Methods for Cleaning Up:**
  - For small spills, absorb with inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[22\]](#)
  - For large spills, contact emergency services.[\[24\]](#) Dike the area to contain the spill.

## Toxicological Information

Epoxides as a class are known for their reactivity and potential toxicity. While specific toxicological studies on **1,2-Epoxy pentane** are limited, data from structurally related compounds, such as 1,2-epoxybutane, provide valuable insights.

- **Acute Toxicity:** Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)
- **Irritation:** Causes serious eye irritation and skin irritation.[\[7\]](#)[\[8\]](#) Animal studies with related epoxides have shown irritation and inflammation of the nasal passages, lungs, and skin following acute exposures.[\[12\]](#)
- **Carcinogenicity:** Suspected of causing cancer.[\[1\]](#)[\[10\]](#) The International Agency for Research on Cancer (IARC) has classified the related compound 1,2-epoxybutane as a Group 2B

carcinogen, possibly carcinogenic to humans.[12] Inhalation studies in rats with 1,2-epoxybutane have shown an increased incidence of nasal and lung tumors.[12]

- Mutagenicity: Epoxides are known to be alkylating agents and can react with DNA, leading to mutations. 1,2-Epoxybutane has been shown to be mutagenic in bacterial assays.[16]

## Stability and Reactivity

- Reactivity: Reacts with strong oxidizing agents, strong acids, and strong bases. The strained epoxide ring is susceptible to nucleophilic attack, leading to ring-opening reactions.[8]
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: May polymerize with the evolution of heat if contaminated.[24]
- Conditions to Avoid: Heat, flames, sparks, and static discharge.[5][7]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[19]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide upon combustion.

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